

Comprehensive Spectroscopic Characterization Guide: 8-Bromo-2-chloro-3-iodoquinoline

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Compound of Interest

Compound Name: 8-Bromo-2-chloro-3-iodoquinoline

CAS No.: 590371-88-3

Cat. No.: B1278928

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Executive Summary & Compound Profile

Target Analyte: **8-Bromo-2-chloro-3-iodoquinoline** CAS Registry Number: 590371-88-3

Molecular Formula: C

H

BrClIN Exact Mass: 366.826 (for

Br,

Cl isotope)

This technical guide provides a rigorous framework for the spectroscopic identification of **8-bromo-2-chloro-3-iodoquinoline**. This molecule represents a "tri-halogenated" quinoline scaffold, often utilized as a high-value intermediate in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Sonogashira) due to the differential reactivity of the C-I, C-Br, and C-Cl bonds.

The simultaneous presence of three different halogens creates a unique spectroscopic signature, particularly in Mass Spectrometry (isotope patterns) and

C NMR (heavy atom effects). This guide outlines the anticipated data and the mechanistic logic required to validate the structure.

Synthetic Context & Impurity Profiling

To accurately interpret spectra, one must understand the likely origin of the sample. The primary synthesis route involves the regioselective metallation of 8-bromo-2-chloroquinoline.

Primary Route: Lithium-halogen exchange (or deprotonation) followed by iodination.

- Precursor: 8-Bromo-2-chloroquinoline.[\[1\]](#)
- Reagents: LDA (Lithium diisopropylamide), I
 , THF, -78 °C.

Critical Impurity Markers:

- Starting Material: 8-Bromo-2-chloroquinoline (Missing the C3-I signal).
- Regioisomers: Iodination at C4 (unlikely due to directing effects but possible).
- Hydrolysis Products: 8-Bromo-3-iodo-2-quinolone (if aqueous workup is too harsh).

Mass Spectrometry (MS) Analysis

The most definitive initial confirmation for this molecule is the isotopic abundance pattern. The combination of Chlorine (

Cl/

Cl) and Bromine (

Br/

Br) creates a distinct "M+" cluster. Iodine is monoisotopic (

I).

Theoretical Isotope Distribution

- Chlorine: ~3:1 ratio (

Cl :

Cl)

- Bromine: ~1:1 ratio (

Br :

Br)

Calculated m/z Cluster (ESI+ or EI):

Peak Label	Isotope Composition	Calculated m/z	Relative Intensity (Approx)	Diagnostic Note
M	Br, Cl	366.8	76%	Base peak (usually)
M+2	Br, Cl OR Br, Cl	368.8	100%	The "Twin" peak effect
M+4	Br, Cl	370.8	24%	Confirmation of Cl+Br presence

Fragmentation Pathway (EI - 70eV)

- [M]⁺: Molecular ion cluster (367/369/371).

- $[M - I]^+$: Loss of Iodine radical (m/z 127). Look for cluster at m/z ~240/242 (retaining Br/Cl pattern).
- $[M - I - Cl]^+$: Subsequent loss of Chlorine.
- $[M - I - Cl - Br]^+$: Collapse to quinoline core (m/z ~128).

Nuclear Magnetic Resonance (NMR)

Spectroscopy[2][3][4][5][6][7]

A. 1H NMR Characterization (400 MHz, $CDCl_3$)

The proton spectrum is simplified due to the high degree of substitution. Only four aromatic protons remain.[2]

Anticipated Chemical Shifts & Assignments:

Position	Proton	Shift (ppm)	Multiplicity	Coupling (Hz)	Structural Logic
C4	H4	8.65 - 8.75	Singlet (s)	-	Key Diagnostic: The C3-Iodine removes the vicinal coupling. This proton is highly deshielded by the adjacent Iodine and the pyridine ring current.
C5	H5	7.65 - 7.75	Doublet of Doublets (dd)	,	"Peri" position relative to Nitrogen; typically deshielded compared to H6.
C7	H7	8.05 - 8.15	Doublet of Doublets (dd)	,	Ortho to the 8-Bromo substituent. The Br atom deshields H7 significantly.
C6	H6	7.40 - 7.50	Triplet (t) / dd	,	The central proton of the benzenoid ring; usually the most

shielded of
the three.

Validation Check:

- If H4 appears as a doublet (Hz), the reaction failed (H3 is present).
- If H4 is a sharp singlet, substitution at C3 is confirmed.

B. C NMR Characterization (100 MHz, CDCl)

The carbon spectrum is dominated by the "Heavy Atom Effect" of Iodine, which causes significant shielding (upfield shift) of the attached carbon, often pushing it below 100 ppm, which is counter-intuitive for an aromatic carbon.

Critical Carbon Shifts:

Carbon	Type	Shift (ppm)	Diagnostic Feature
C3	Quaternary (C-I)	90.0 - 98.0	Primary Confirmation: Iodine substitution causes a massive upfield shift (approx -30 to -40 ppm relative to H-substituted).
C2	Quaternary (C-Cl)	150.0 - 155.0	Deshielded by electronegative Cl and adjacent Nitrogen.
C8	Quaternary (C-Br)	120.0 - 125.0	Distinct from C-H carbons.
C4	Methine (C-H)	138.0 - 142.0	Correlates to H4 in HSQC.
C8a/C4a	Quaternary (Bridge)	125.0 - 145.0	Junction carbons.

Infrared (IR) Spectroscopy[6][7]

While less specific than NMR/MS, IR confirms the absence of functional groups that might indicate side reactions (e.g., hydrolysis to quinolone).

- Absence of O-H/N-H: No broad bands > 3000 cm⁻¹.
- Absence of C=O: No strong band at 1650-1700 cm⁻¹ (rules out quinolone formation).
- C-Cl Stretch: 700 - 780 cm⁻¹ (Strong).
- C-Br Stretch: 500 - 600 cm⁻¹

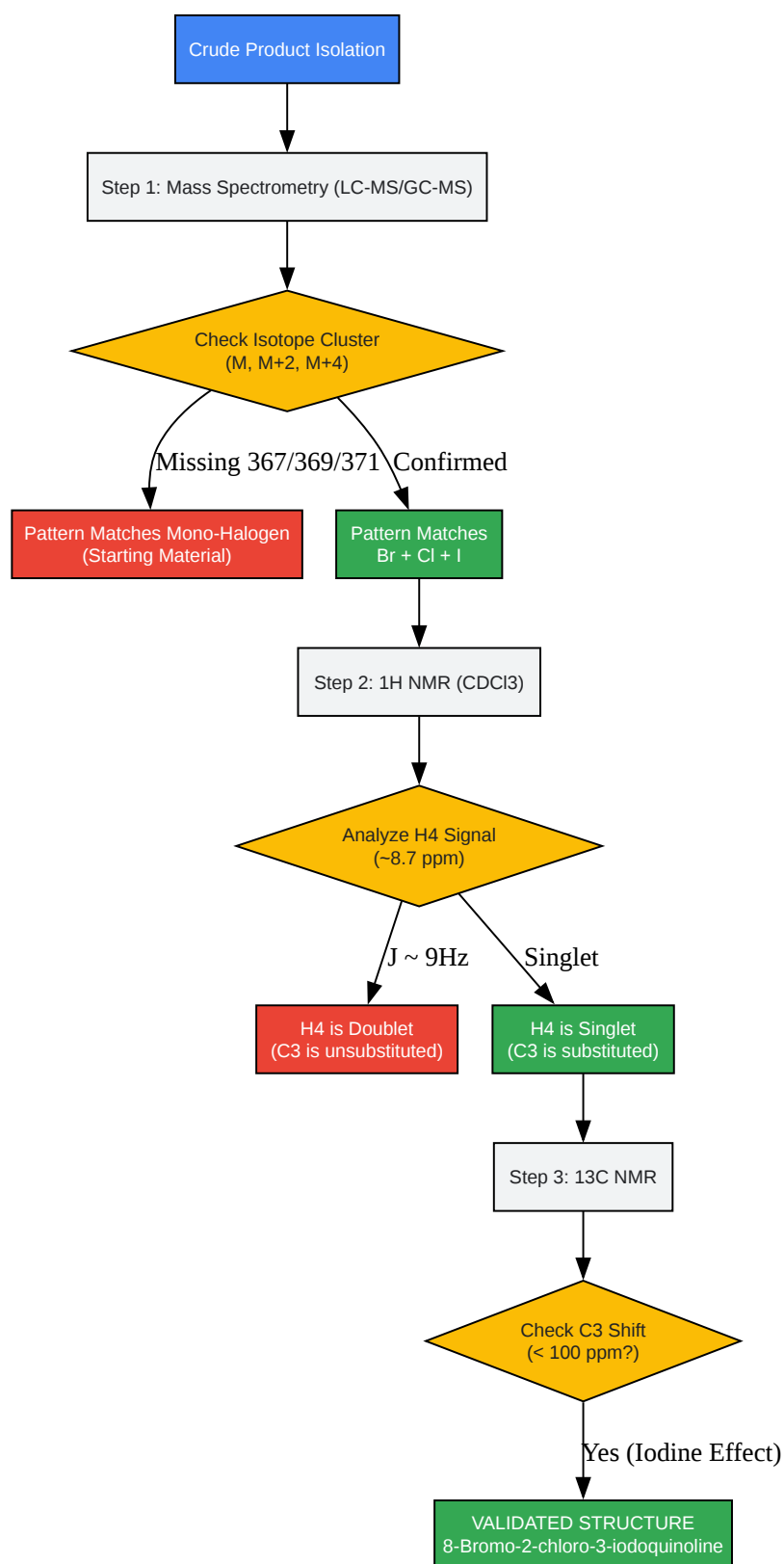
(Medium/Strong).

- Aromatic C=C / C=N: 1550 - 1600 cm

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Analytical Workflow & Logic Diagram

The following Graphviz diagram illustrates the decision-making process for validating this compound during synthesis.



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Caption: Logical flow for the stepwise spectroscopic validation of **8-bromo-2-chloro-3-iodoquinoline**, prioritizing isotope analysis followed by regiochemical confirmation via NMR.

Experimental Protocol for Data Acquisition

To ensure reproducibility and high-quality spectra for this halogenated species, follow these specific protocols:

Sample Preparation[5][9]

- Solvent Choice: Use CDCl₃

(Chloroform-d) neutralized with silver foil or basic alumina if the compound is suspected to be acid-sensitive (C-I bonds can be labile).

- Concentration:
 - H NMR: 5-10 mg in 0.6 mL solvent.
 - C NMR: >30 mg in 0.6 mL solvent (Longer relaxation times for quaternary carbons C2, C3, C8 require higher concentration or increased scan count).

Acquisition Parameters

- Pulse Delay (D1): Set to 3-5 seconds for

C experiments. The quaternary carbons attached to halogens (C-Br, C-Cl, C-I) have long spin-lattice relaxation times (

). Short delays will suppress these signals, making C2, C3, and C8 invisible.

- Temperature: 298 K (Standard).

References

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